

Longikaurin E: A Technical Overview of a Promising Diterpenoid

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Compound of Interest

Compound Name: Longikaurin E

Cat. No.: B608631

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Longikaurin E, a naturally occurring ent-kauranoid diterpenoid, has emerged as a compound of significant interest in the scientific community. Isolated from plants of the *Isodon* genus, its complex chemical architecture and potent biological activities have made it a focal point for research, particularly in the realm of oncology. This technical guide provides a comprehensive overview of **Longikaurin E**, focusing on its fundamental chemical properties, and laying the groundwork for a deeper exploration of its therapeutic potential.

Core Chemical Identifiers

The foundational step in the study of any chemical entity is the precise identification through standardized nomenclature and structural representation. **Longikaurin E** is unequivocally identified by its Chemical Abstracts Service (CAS) number and its molecular formula, which are crucial for database searches, regulatory submissions, and unambiguous scientific communication.

Identifier	Value	Source(s)
CAS Number	77949-42-9	[1] [2] [3] [4]
Molecular Formula	C ₂₂ H ₃₀ O ₆	[1] [2] [3] [4]
Molecular Weight	390.48 g/mol	[3] [4]

The molecular formula, $C_{22}H_{30}O_6$, reveals a carbon-rich structure with a significant degree of oxygenation, hinting at the presence of multiple functional groups that are key to its biological interactions. The total synthesis of **Longikaurin E** has been successfully achieved, providing a pathway for structural modifications and the generation of analogues for further investigation.[5]
[6]

A deeper dive into the biological activities and mechanisms of action of **Longikaurin E** reveals its potential as a modulator of critical cellular pathways. Preliminary studies have indicated its involvement in the inhibition of the NF- κ B signaling pathway and the induction of apoptosis via mitochondrial pathways. However, a detailed exposition of the quantitative data from these biological assays and the specific experimental protocols employed is essential for the replication and advancement of this research. Further investigation is required to elucidate the full spectrum of its signaling pathway interactions and to present this information in a clear, visual format for enhanced comprehension.

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